

An In-depth Technical Guide to Propofol Glucuronide: Chemical Structure, Properties, and Analysis

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Compound of Interest

Compound Name: *Propofol Glucuronide*

Cat. No.: *B562630*

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Introduction

Propofol (2,6-diisopropylphenol) is a widely used intravenous anesthetic agent prized for its rapid onset and short duration of action. Its metabolic fate is a critical aspect of its clinical profile, with the majority of the parent compound being transformed into metabolites that are then excreted from the body. The primary metabolite, **Propofol Glucuronide**, is the focus of this technical guide. Understanding the chemical structure, physicochemical properties, and analytical methodologies for this major metabolite is essential for comprehensive pharmacokinetic and pharmacodynamic studies, as well as for forensic analysis. This document provides a detailed overview of **Propofol Glucuronide**, summarizing key quantitative data, outlining experimental protocols, and visualizing important pathways and workflows.

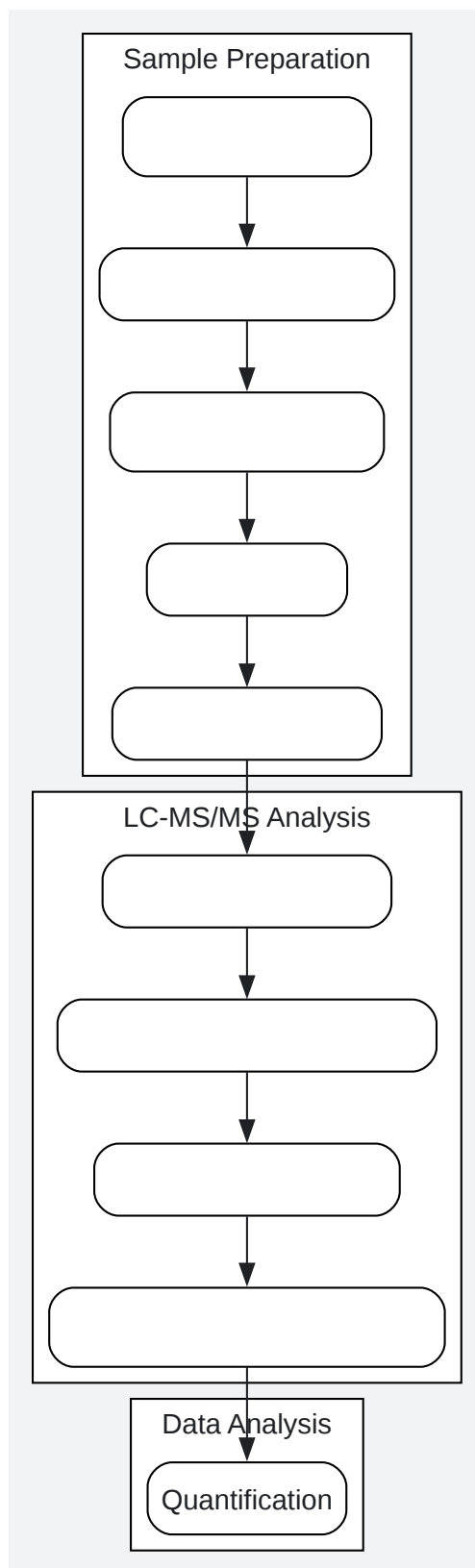
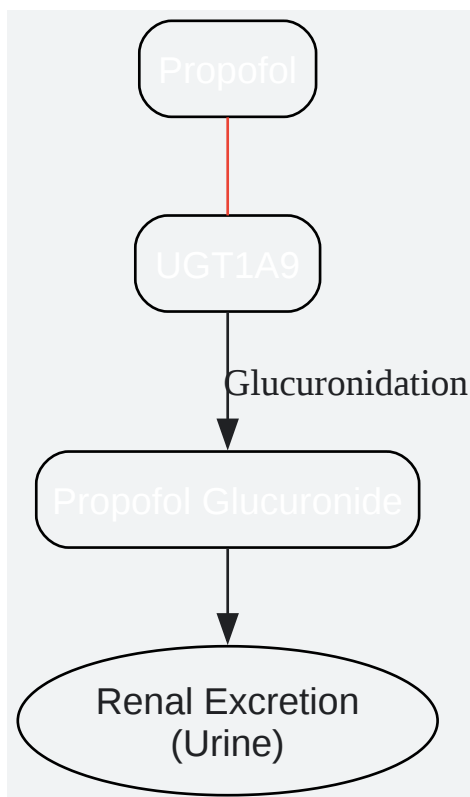
Chemical Structure and Properties

Propofol undergoes extensive phase II metabolism, primarily through glucuronidation, to form Propofol-O-glucuronide. This process is mainly catalyzed by the UDP-glucuronosyltransferase 1A9 (UGT1A9) enzyme, which is highly expressed in the liver and kidneys.^[1] The addition of the glucuronic acid moiety significantly increases the water solubility of the lipophilic propofol, facilitating its renal excretion.

The chemical identity of **Propofol Glucuronide** is well-established, with its structure confirmed by various analytical techniques, including nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry.

Chemical Structure

The systematic IUPAC name for **Propofol Glucuronide** is (2S,3S,4S,5R,6S)-6-[2,6-di(propan-2-yl)phenoxy]-3,4,5-trihydroxyoxane-2-carboxylic acid. Its molecular formula is C₁₈H₂₆O₇.



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References

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